

# An In-depth Technical Guide to the Physicochemical Properties of Boc-L-cysteine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Boc-L-cysteine*

Cat. No.: *B558340*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

N-tert-butoxycarbonyl-L-cysteine (**Boc-L-cysteine**) is a pivotal derivative of the amino acid L-cysteine, widely employed in the fields of peptide synthesis, drug development, and bioconjugation. The introduction of the tert-butoxycarbonyl (Boc) protecting group to the alpha-amino group of L-cysteine enhances its stability and solubility in organic solvents, making it an indispensable building block for the synthesis of complex peptides and other macromolecules. This guide provides a comprehensive overview of the core physicochemical properties of **Boc-L-cysteine**, detailed experimental protocols for their determination, and an exploration of the functional roles of the L-cysteine residue in biological systems.

## Physicochemical Properties

The physicochemical properties of **Boc-L-cysteine** are crucial for its handling, storage, and application in various chemical reactions. A summary of these properties is presented in the tables below.

## General Properties

Property	Value	Source(s)
Chemical Name	(2R)-2-[(tert-butoxycarbonyl)amino]-3-sulfanylpropanoic acid	<a href="#">[1]</a>
Synonyms	Boc-L-Cys-OH, N- $\alpha$ -t.-Boc-L-cysteine	<a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	20887-95-0	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>8</sub> H <sub>15</sub> NO <sub>4</sub> S	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	221.27 g/mol	<a href="#">[1]</a>
Appearance	White crystalline powder	<a href="#">[2]</a>

## Physical and Chemical Data

Property	Value	Source(s)
Melting Point	65 - 76 °C	<a href="#">[2]</a>
Optical Rotation	$[\alpha]D^{20} = +9.5$ to $+11.5^\circ$ (c=1 in EtOH)	<a href="#">[2]</a>
Purity	≥98% (by HPLC)	<a href="#">[2]</a>
Storage Conditions	Store at 0 - 8 °C in a dry, well-ventilated place.	<a href="#">[2]</a>

## Solubility

While precise quantitative solubility data is not extensively published, qualitative solubility information indicates that **Boc-L-cysteine** is soluble in a range of organic solvents. The Boc protecting group increases its hydrophobicity compared to L-cysteine.

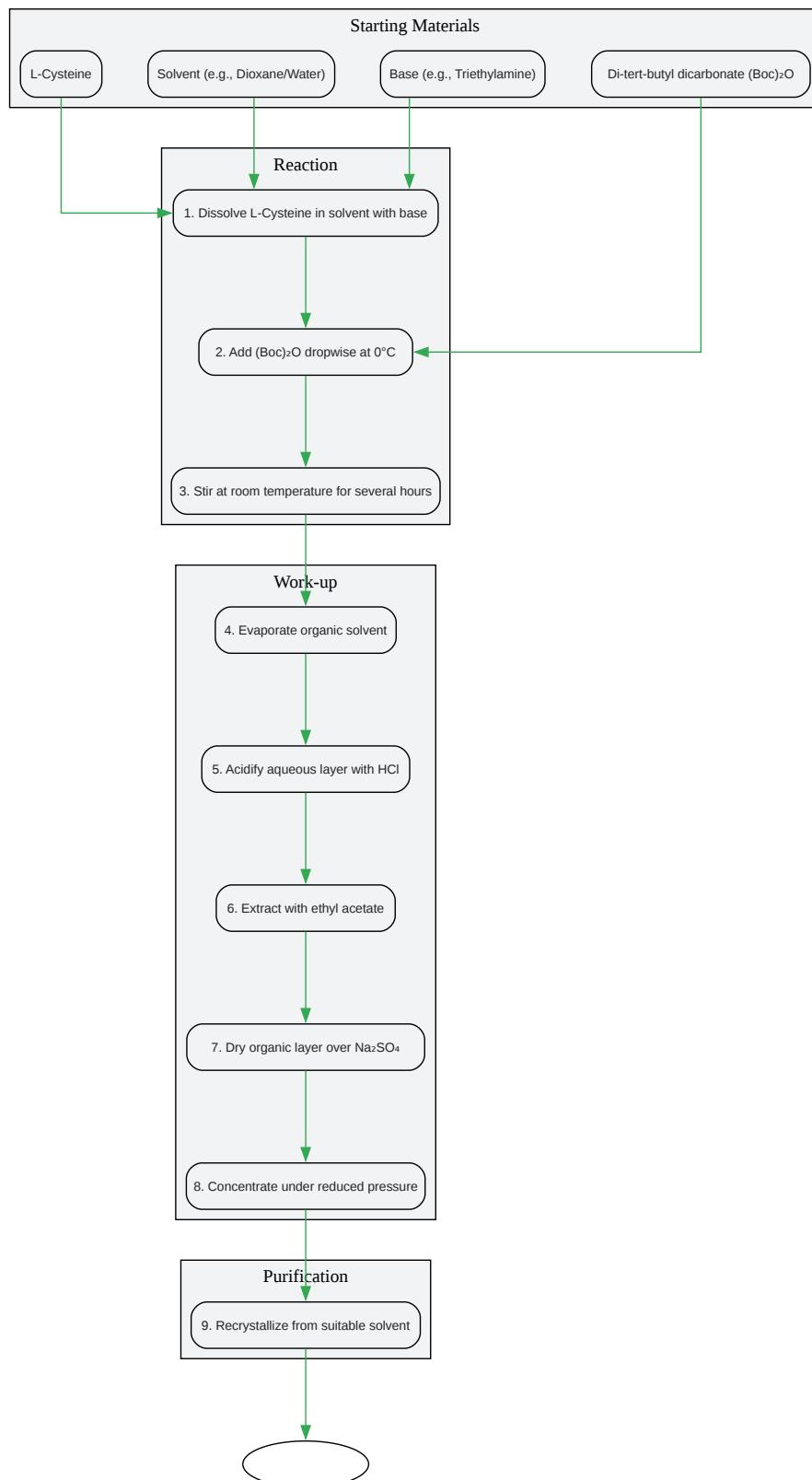
Solvent	Solubility	Source(s)
Water	Sparingly soluble	[4][5]
Ethanol	Soluble	[2]
Methanol	Soluble	[6]
Dimethylformamide (DMF)	Soluble	[6]
Dimethyl sulfoxide (DMSO)	Soluble	[6]
Chloroform	Soluble	[6]
Dichloromethane	Soluble	[6]
Ethyl Acetate	Soluble	[7]
Acetone	Soluble	[7]

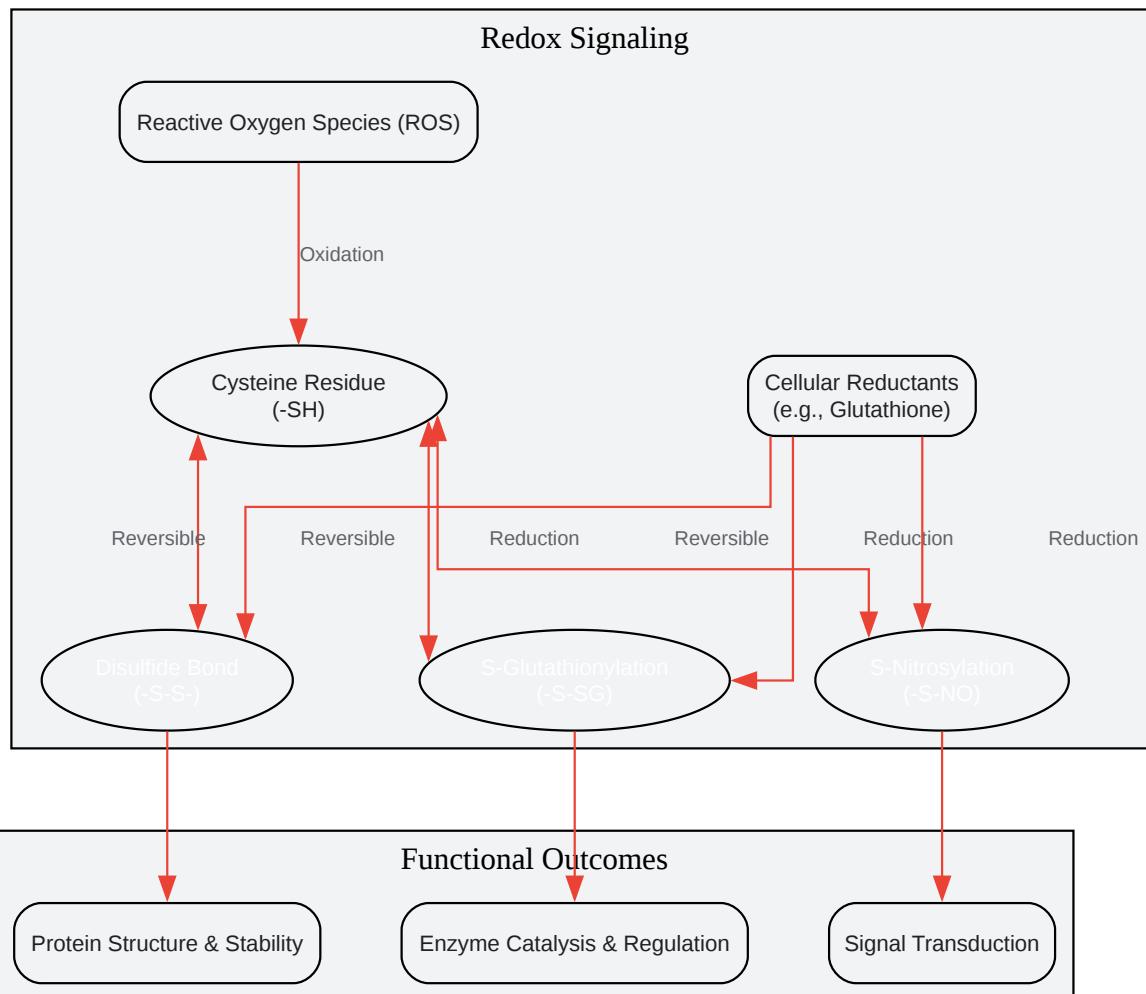
## Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties of **Boc-L-cysteine** are provided below.

### Synthesis of Boc-L-cysteine

The following protocol describes a common method for the synthesis of **Boc-L-cysteine** from L-cysteine.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. N-tert-butyloxycarbonylcysteine | C8H15NO4S | CID 152319 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. Boc-L-cysteine | 20887-95-0 | FB47077 | Biosynth [biosynth.com]
- 4. aapep.bocsci.com [aapep.bocsci.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. N-Boc-L-cysteine Methanethiosulfonate CAS#: 1043867-42-0 [m.chemicalbook.com]
- 7. N-Boc-S-Trityl-L-cysteine | 21947-98-8 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Boc-L-cysteine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b558340#physicochemical-properties-of-boc-l-cysteine]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)